

# An In-depth Technical Guide to Trisylhydrazide: Physicochemical Properties and Synthetic Applications

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## Compound of Interest

**Compound Name:** 2,4,6-Triisopropylbenzenesulfonohydrazide

**Cat. No.:** B1297041

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## Introduction

Trisylhydrazide, scientifically known as 2,4,6-Triisopropylbenzenesulfonyl hydrazide, is a versatile organic compound primarily utilized as a reagent in chemical synthesis. This technical guide provides a comprehensive overview of its physical and chemical properties, a detailed (though generalized) experimental protocol for its synthesis, and a discussion of its known applications. It is important to note at the outset that, despite its utility in synthesizing molecules of pharmaceutical interest, public domain information regarding the direct biological activity, mechanism of action, or specific signaling pathways of Trisylhydrazide is not available at the time of this writing.

## Core Physicochemical Properties

Trisylhydrazide is a white crystalline solid at room temperature.<sup>[1]</sup> Its key identifiers and physicochemical properties are summarized in the tables below for easy reference.

### Table 1: Compound Identification

| Identifier        | Value   |
|-------------------|---|
| Common Name       | Trisylhydrazide   |
| Synonyms          | 2,4,6-Triisopropylbenzenesulfonyl hydrazide, TPSH, Trisylhydrazine, 2,4,6-Triisopropylbenzenesulfonohydrazide |
| IUPAC Name        | 2,4,6-tri(propan-2-yl)benzenesulfonohydrazide[2]  |
| CAS Number        | 39085-59-1[1]   |
| Molecular Formula | C <sub>15</sub> H <sub>26</sub> N <sub>2</sub> O <sub>2</sub> S[1][2]   |
| Molecular Weight  | 298.44 g/mol [1][2]   |
| InChI             | InChI=1S/C15H26N2O2S/c1-9(2)12-7-13(10(3)4)15(20(18,19)17-16)14(8-12)11(5)6/h7-11,17H,16H2,1-6H3              |
| InChIKey          | UGRVYFQFDZRNMQ-UHFFFAOYSA-N   |
| SMILES            | CC(C)c1cc(C(C)C)c(c(c1)C(C)C)S(=O)(=O)NN  |

**Table 2: Physical and Chemical Properties**

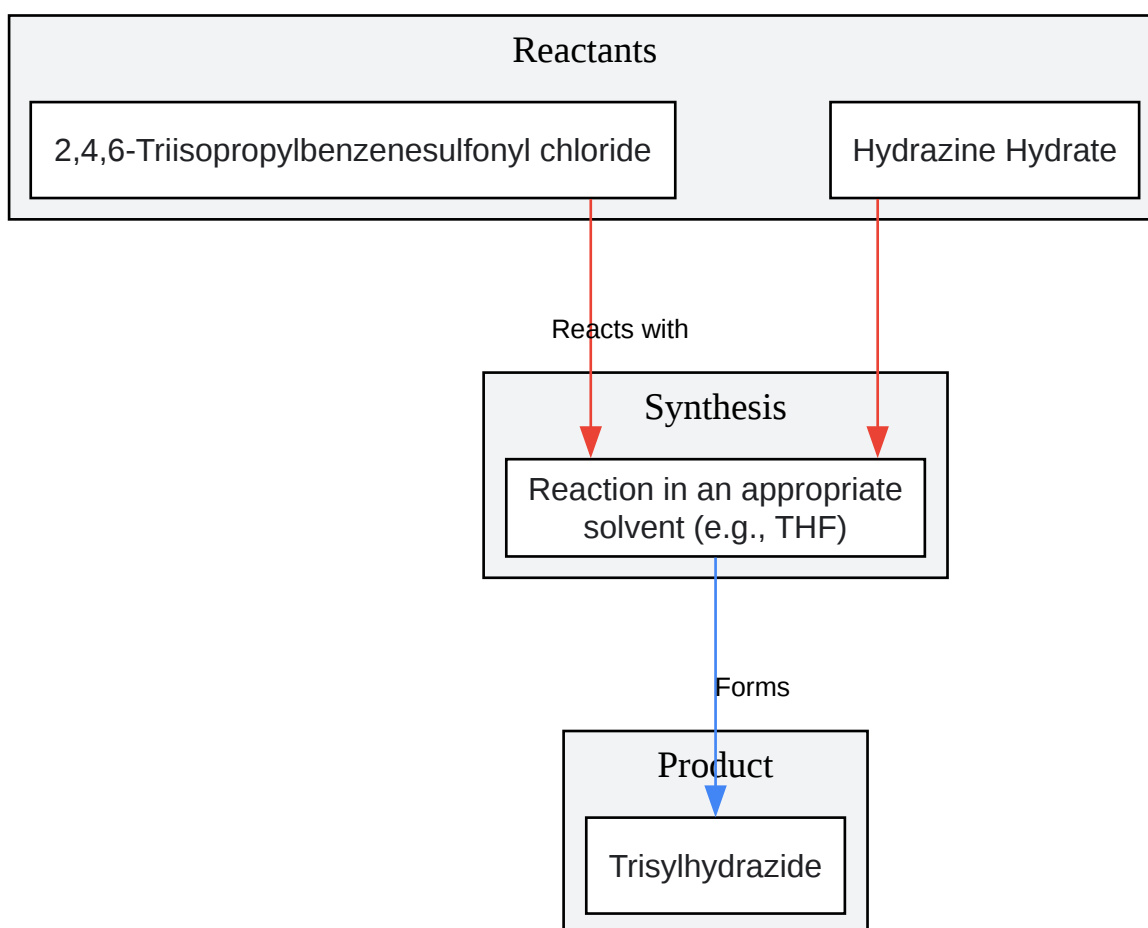
| Property                  | Value                                       | Source |
|---------------------------|---|--------|
| Appearance                | White crystalline powder/Off-White Solid    | [1][3] |
| Melting Point             | 110-112 °C (decomposes)                     | [1]    |
| Boiling Point (Predicted) | 396.6 ± 52.0 °C                             |        |
| Density (Predicted)       | 1.075 g/cm <sup>3</sup>                     |        |
| pKa (Predicted)           | 9.51 ± 0.10                                 |        |
| Solubility                | Slightly soluble in Chloroform and Methanol |        |
| Storage Temperature       | -20°C, under inert atmosphere               | [1][3] |

## Chemical Synthesis and Reactivity

Trisylhydrazide is a key reagent in various organic transformations, primarily as a source of diimide for the reduction of double bonds and for the synthesis of nitrogen-containing heterocycles.[4]

### General Synthetic Pathway

The synthesis of Trisylhydrazide follows the general principle of reacting a sulfonyl chloride with hydrazine. The bulky 2,4,6-triisopropylbenzenesulfonyl chloride is the precursor for this reaction.



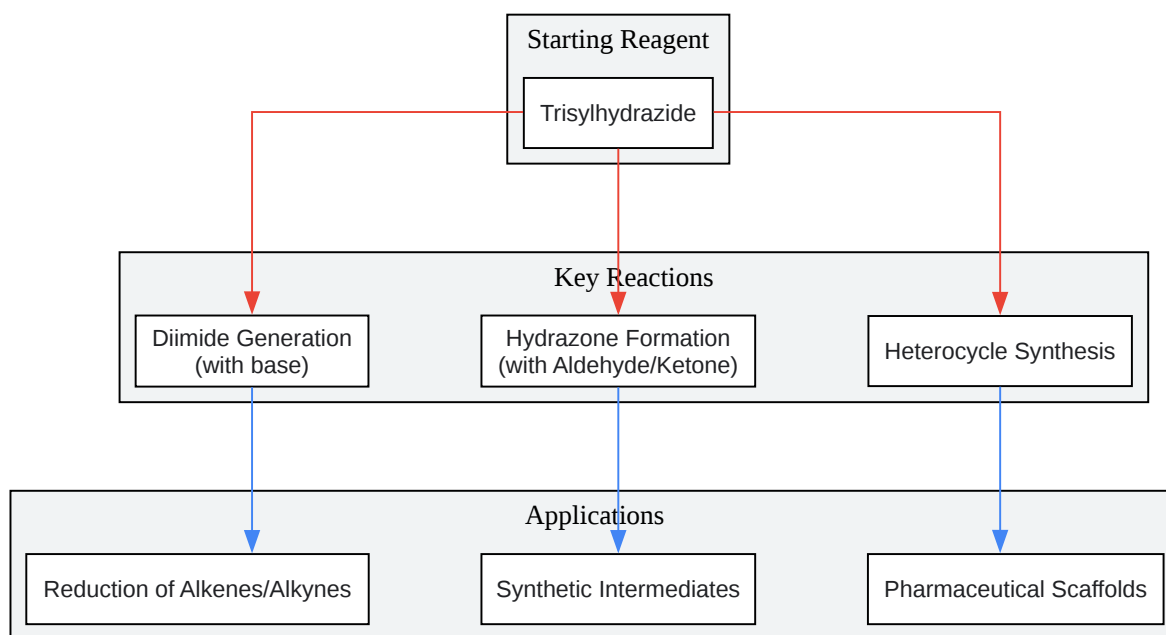
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Caption: General synthesis of Trisylhydrazide.

## Key Chemical Reactions

Trisylhydrazide is a valuable reagent for several key transformations in organic synthesis.

- **Generation of Diimide:** In the presence of a base, Trisylhydrazide decomposes to form diimide ( $N_2H_2$ ), a reagent used for the stereoselective reduction of non-polar double and triple bonds.
- **Formation of Hydrazones:** It readily undergoes condensation reactions with aldehydes and ketones to form the corresponding trisylhydrazones. These hydrazones are stable intermediates that can be further converted into other functional groups.[4]
- **Synthesis of Heterocycles:** Trisylhydrazide and its derivatives are used in the synthesis of various nitrogen-containing heterocyclic compounds, which are important scaffolds in medicinal chemistry.[5]



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Caption: Key chemical applications of Trisylhydrazide.

## Experimental Protocols

### General Synthesis of Sulfonyl Hydrazides

The following is a generalized protocol for the synthesis of sulfonyl hydrazides. Specific optimization of solvent, temperature, and reaction time would be necessary for the synthesis of Trisylhydrazide, particularly considering the steric hindrance from the isopropyl groups.

Materials:

- Appropriate sulfonyl chloride (e.g., 2,4,6-Triisopropylbenzenesulfonyl chloride)
- Hydrazine hydrate (80% solution)
- Tetrahydrofuran (THF), anhydrous
- Ethyl acetate
- Silica gel for column chromatography
- Standard laboratory glassware and stirring apparatus

Procedure:

- In a round-bottom flask under an inert atmosphere, dissolve hydrazine hydrate (2.1 equivalents) in anhydrous THF.
- Cool the solution to -8 °C using an appropriate cooling bath.
- Slowly add a solution of the sulfonyl chloride (1 equivalent) in THF to the cooled hydrazine solution with vigorous stirring.
- Maintain the reaction temperature at -8 °C and continue stirring for approximately 30 minutes.
- After the reaction is complete (monitored by TLC), quench the reaction by adding cold water.

- Extract the aqueous mixture with ethyl acetate.
- Combine the organic layers, dry over anhydrous sodium sulfate, and filter.
- Concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel using an appropriate eluent system (e.g., a mixture of chloroform and methanol) to yield the pure sulfonyl hydrazide.

## Biological Activity and Drug Development Potential

A thorough search of scientific literature and chemical databases reveals no specific studies on the biological activity, mechanism of action, or toxicological profile of Trisylhydrazide itself. While it is used as a reagent in the synthesis of compounds that may have pharmaceutical applications, including potential anti-inflammatory and analgesic drugs, the molecule itself has not been reported as a biologically active agent.<sup>[1]</sup>

For professionals in drug development, Trisylhydrazide should be considered a synthetic tool rather than a potential therapeutic agent based on current knowledge. Its value lies in its ability to facilitate the construction of complex molecular architectures that may be of interest for biological screening.

## Conclusion

Trisylhydrazide is a well-characterized organic reagent with defined physical and chemical properties. Its primary utility is in the field of organic synthesis, where it serves as a source of diimide and a precursor for hydrazones and heterocyclic systems. While it plays a role in the synthesis of pharmaceutically relevant molecules, there is currently no available data to suggest that Trisylhydrazide itself possesses any direct biological activity or is a subject of investigation in drug development for its therapeutic effects. Researchers should handle this compound with the appropriate safety precautions for a combustible solid and skin/eye irritant.<sup>[2]</sup>

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